

# 3-Fluoroisonicotinaldehyde: A Technical Overview of its Chemical Properties and Structure

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## Compound of Interest

Compound Name: 3-Fluoroisonicotinaldehyde

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## Introduction

**3-Fluoroisonicotinaldehyde**, also known as 3-fluoro-4-pyridinecarboxaldehyde, is a fluorinated pyridine derivative of interest in medicinal chemistry and drug discovery. The presence of a fluorine atom and an aldehyde group on the pyridine ring imparts unique electronic properties that can influence its reactivity, binding affinity to biological targets, and metabolic stability. This technical guide provides a comprehensive overview of the known chemical properties and structural features of **3-Fluoroisonicotinaldehyde**, based on currently available data.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Fluoroisonicotinaldehyde** is presented in the table below. This data is essential for its handling, characterization, and application in a laboratory setting.

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>4</sub> FNO	[1][2]
Molecular Weight	125.10 g/mol	[1][2]
CAS Number	40273-47-0	[1]
Appearance	Light yellow to yellow liquid	[1]
Boiling Point	70 °C at 25 mmHg	[1]
Density	1.2550 g/mL at 25 °C	[1]
Refractive Index (n <sub>20/D</sub> )	1.5170	[1]
Flash Point	153 °F (67.2 °C)	[1]
pKa (Predicted)	0.84 ± 0.18	[1]
Storage Temperature	Room Temperature, sealed in dry, keep in dark place	[1]

## Chemical Structure

The structural details of **3-Fluoroisonicotinaldehyde** are fundamental to understanding its chemical behavior.

- IUPAC Name: 3-Fluoropyridine-4-carbaldehyde[1]
- Synonyms: 3-Fluoroisonicotinal, 3-Fluoro-4-formylpyridine[1]
- SMILES String: O=Cc1cnccc1F
- InChI Key: KLKQXQXSZCNWLZ-UHFFFAOYSA-N

Caption: 2D structure of **3-Fluoroisonicotinaldehyde**.

## Experimental Protocols

### Synthesis

A documented synthesis of **3-Fluoroisonicotinaldehyde** is reported in the scientific literature. [1] However, the detailed experimental procedure from the primary source, Tetrahedron, 39, p. 2009, 1983, was not accessible through the conducted searches. For researchers intending to synthesize this compound, it is recommended to consult this original publication for a comprehensive methodology.

## Spectroscopic Analysis

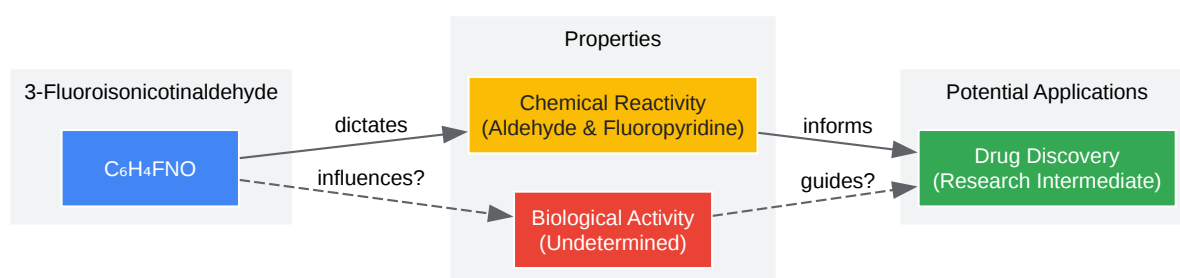
Detailed experimental protocols for acquiring Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **3-Fluoroisonicotinaldehyde** are not available in the public domain resources accessed. Standard analytical chemistry procedures would apply for obtaining these spectra.

## Spectroscopic Data

At the time of this report, specific experimental spectroscopic data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and Mass Spectra) for **3-Fluoroisonicotinaldehyde** were not found in the searched databases. Researchers are advised to acquire this data experimentally for full characterization.

## Biological Activity and Signaling Pathways

Currently, there is no publicly available information regarding the specific biological activities, such as enzyme inhibition or receptor binding, of **3-Fluoroisonicotinaldehyde**. Consequently, its involvement in any signaling pathways is unknown. This represents a significant knowledge gap and an area for future research.



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Caption: Logical workflow for investigating **3-Fluoroisonicotinaldehyde**.

## Safety and Handling

**3-Fluoroisonicotinaldehyde** is classified as an irritant.<sup>[1]</sup> Standard laboratory safety protocols should be followed when handling this compound, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

## Conclusion

**3-Fluoroisonicotinaldehyde** is a readily characterizable small molecule with potential applications in chemical synthesis and drug discovery. While its fundamental chemical and physical properties are documented, a significant opportunity exists for further research into its synthesis, detailed spectroscopic characterization, and, most notably, its biological activities. The elucidation of its pharmacological profile could pave the way for its use as a scaffold or intermediate in the development of novel therapeutic agents.

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## References

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